

(2E,4E)-2,4-Octadien-1-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Octadien-1-ol, (2E,4E)-

Cat. No.: B1147769

[Get Quote](#)

An In-depth Technical Guide to (2E,4E)-2,4-Octadien-1-ol

This technical guide provides a comprehensive overview of the chemical and physical properties of (2E,4E)-2,4-Octadien-1-ol, tailored for researchers, scientists, and professionals in drug development. This document summarizes key molecular data and presents a conceptual framework for its synthesis and analysis.

Molecular Identity and Properties

(2E,4E)-2,4-Octadien-1-ol is an aliphatic alcohol that belongs to the class of organic compounds known as fatty alcohols.^[1] Its structure consists of an eight-carbon chain with two trans-configured double bonds at positions 2 and 4, and a primary alcohol group at position 1.

Molecular Formula and Weight

The fundamental molecular attributes of (2E,4E)-2,4-Octadien-1-ol are summarized below.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[2][3]
Molecular Weight	126.20 g/mol	[2][4][5]
Exact Mass	126.104465066 Da	[4][5]

Physicochemical Data

A compilation of key physicochemical properties is presented in the following table to provide a comprehensive profile of the compound.

Property	Value	Unit	Notes
Appearance	Colorless Liquid	-	[4]
Odor	Mild, pleasant, fatty	-	[4]
Density	0.868	g/cm ³	[4]
Boiling Point	198	°C	[4]
Flash Point	80	°C	[4]
Vapor Pressure	0.0933	mmHg	at 25°C[4]
Refractive Index	1.472	-	[4]
Water Solubility	Insoluble	-	[5]
Solubility	Soluble in fat and ethanol	-	[5]

Conceptual Experimental Protocols

This section outlines a generalized methodology for the synthesis and characterization of (2E,4E)-2,4-Octadien-1-ol. The described protocol is a representative workflow and may require optimization based on specific experimental goals and laboratory conditions.

Synthesis: Reduction of (2E,4E)-2,4-Octadienal

A common synthetic route to (2E,4E)-2,4-Octadien-1-ol is the selective reduction of the corresponding aldehyde, (2E,4E)-2,4-Octadienal.

- Reaction Setup: A solution of (2E,4E)-2,4-Octadienal in a suitable solvent (e.g., methanol or ethanol) is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.

- Reduction: A mild reducing agent, such as sodium borohydride (NaBH_4), is added portion-wise to the stirred solution. The reaction is monitored for the consumption of the aldehyde starting material.
- Work-up: Upon completion, the reaction is quenched by the slow addition of water. The organic product is extracted with a suitable solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified using column chromatography on silica gel to yield pure (2E,4E)-2,4-Octadien-1-ol.

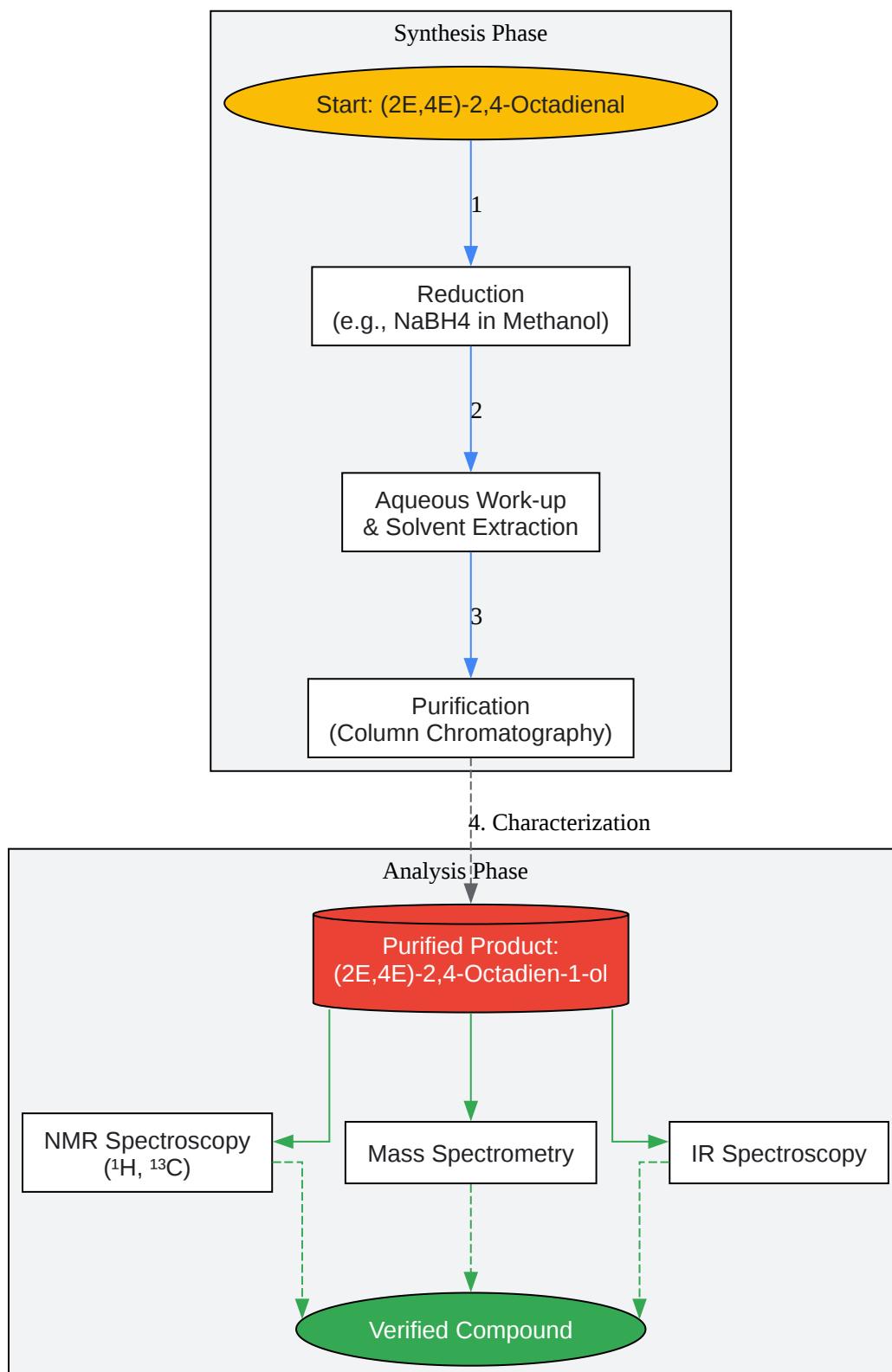
Characterization: Structural Verification

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure, including the stereochemistry of the double bonds.
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern, confirming the elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups, such as the hydroxyl (-OH) group and the carbon-carbon double bonds (C=C).

Visualization of Workflow

The following diagram illustrates the conceptual workflow for the synthesis and verification of (2E,4E)-2,4-Octadien-1-ol.



[Click to download full resolution via product page](#)

Conceptual Synthesis and Verification Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Showing Compound (2E,4E)-2,4-Octadien-1-ol (FDB019849) - FooDB [foodb.ca]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. 2,4-Octadien-1-ol, (2E,4E)- | C8H14O | CID 6436488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(2E,4E)-2,4-Octadien-1-ol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147769#2e-4e-2-4-octadien-1-ol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1147769#2e-4e-2-4-octadien-1-ol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com